

Application Notes and Protocols: LY2365109 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B2974147

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These application notes provide a detailed protocol for the solubilization and use of **LY2365109 hydrochloride**, a potent and selective Glycine Transporter 1 (GlyT1) inhibitor, for in vitro cell culture experiments.

Product Information

LY2365109 hydrochloride is a valuable research tool for studying the role of glycine transport and its effects on neuronal signaling pathways.^{[1][2][3]} It functions as a selective inhibitor of GlyT1, with a reported IC₅₀ value of 15.8 nM for glycine uptake in cells expressing human GlyT1a.^{[1][3][4]} Its selectivity for GlyT1 over GlyT2 is significant, with an IC₅₀ for GlyT2 being greater than 30,000 nM.^{[2][3]}

Quantitative Data Summary

For ease of reference, the key quantitative data for **LY2365109 hydrochloride** are summarized in the table below.

Property	Value	Source
Molecular Weight	421.91 g/mol	[1][2]
Molecular Formula	C ₂₂ H ₂₇ NO ₅ ·HCl	[2]
Purity	≥98% (HPLC)	[2]
Appearance	White to off-white solid	[4]
IC ₅₀ (hGlyT1a)	15.8 nM	[1][3][4]
IC ₅₀ (GlyT2)	>30,000 nM	[2][3]
Max Solubility (DMSO)	100 mM (42.19 mg/mL)	[2]
Max Solubility (Ethanol)	50 mM (21.1 mg/mL)	[2]
Solubility in Water	< 0.1 mg/mL (insoluble)	[4]

Experimental Protocols

Preparation of a Concentrated Stock Solution

To minimize the effects of the solvent on cell viability, it is crucial to prepare a concentrated stock solution that can be diluted significantly into the cell culture medium. Given its high solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Materials:

- **LY2365109 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Determine the required concentration: Based on the desired final concentration in your cell culture experiments, calculate the volume of DMSO needed to create a concentrated stock solution (e.g., 10 mM or 100 mM). Use the following formula: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})}$
- Weigh the compound: Carefully weigh the required amount of **LY2365109 hydrochloride** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if precipitation is observed.^[4]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[4][5]} The solid powder form is stable for at least four years when stored at -20°C.^[6]

Preparation of Working Solutions for Cell Culture

Materials:

- Concentrated stock solution of **LY2365109 hydrochloride** in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile pipette tips and tubes

Procedure:

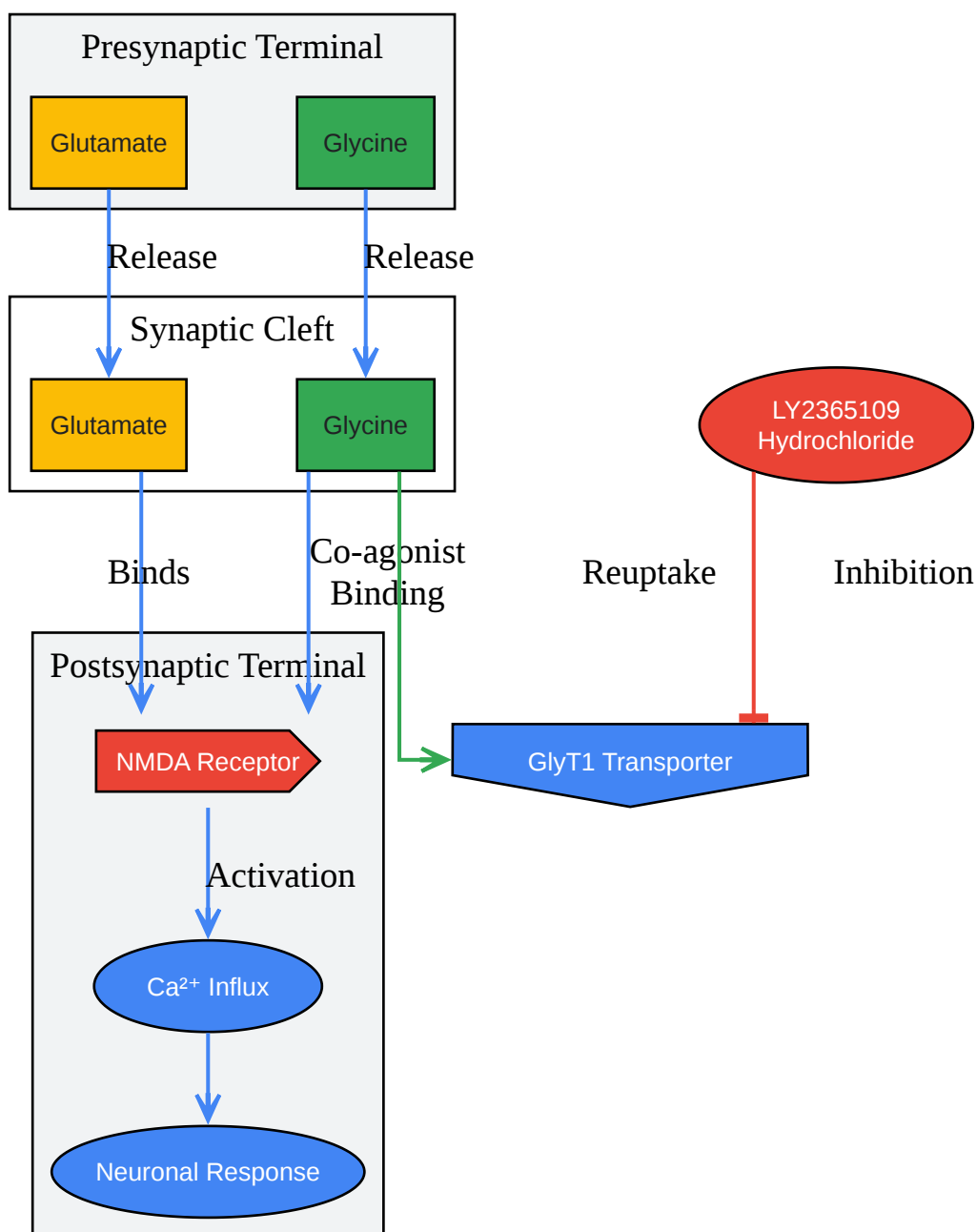
- Thaw the stock solution: Thaw a single aliquot of the concentrated stock solution at room temperature.
- Serial Dilution (if necessary): It is recommended to perform a serial dilution of the concentrated stock solution in pre-warmed cell culture medium to achieve the desired final

concentration. This helps to ensure a homogenous distribution of the compound and minimizes the risk of precipitation.

- **Final Dilution:** Add the appropriate volume of the stock or serially diluted solution to your cell culture plates containing pre-warmed medium. Ensure the final concentration of DMSO is non-toxic to your specific cell line (typically $\leq 0.1\%$).
- **Mixing:** Gently mix the contents of the well or plate to ensure even distribution of the compound.
- **Incubation:** Proceed with your planned experimental incubation period.

Visualizations

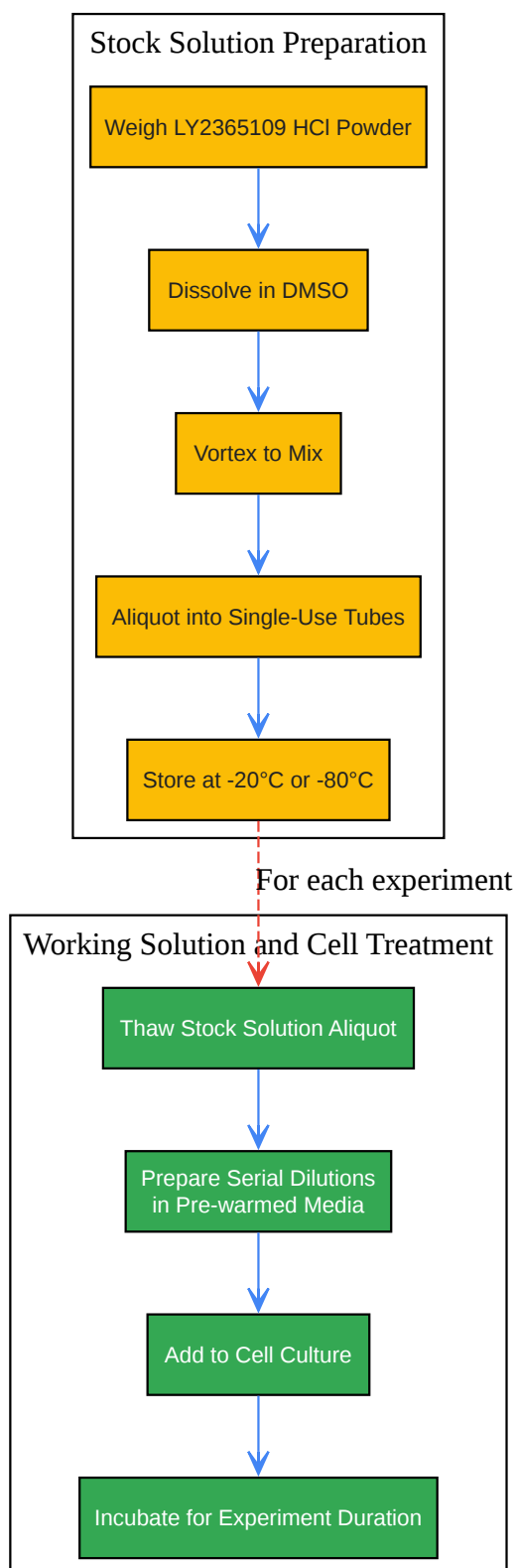
Signaling Pathway of LY2365109 Hydrochloride



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Caption: Mechanism of action of **LY2365109 hydrochloride**.

Experimental Workflow for Cell Treatment



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Caption: Workflow for preparing and using **LY2365109 hydrochloride**.

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